3-Chloroaniline hydrochloride melting point and boiling point

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Compound of Interest

Compound Name:	*3-Chloroaniline hydrochloride*
CAS No.:	*141-85-5*
Cat. No.:	*B086543*

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An In-depth Technical Guide to the Thermal Properties of **3-Chloroaniline Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the key thermal properties of **3-chloroaniline hydrochloride** (CAS No. 141-85-5), specifically its melting and boiling points. Moving beyond a simple recitation of values, this document delves into the physicochemical principles governing these properties, with a particular focus on the challenges and considerations inherent in analyzing hydrochloride salts. We will explore the critical distinction between a true boiling point and thermal decomposition, a phenomenon of paramount importance for this compound class. Detailed, field-tested protocols for accurate melting point determination are provided, alongside a discussion of why standard boiling point methodologies are inapplicable. This guide is intended to equip researchers with the foundational knowledge required for the safe handling, characterization, and application of **3-chloroaniline hydrochloride** in synthetic and developmental workflows.

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Introduction: The Significance of 3-Chloroaniline Hydrochloride

3-Chloroaniline hydrochloride is a white to off-white crystalline powder that serves as a vital intermediate in various industrial and research applications.[1] It is a salt formed from the reaction of the organic base 3-chloroaniline with hydrochloric acid. Its utility is most prominent in the synthesis of pharmaceuticals and as a precursor in the manufacturing of azo dyes and pigments.[1] Given its role as a building block in complex molecular syntheses, a thorough understanding of its physical properties is not merely academic; it is a prerequisite for process optimization, purity assessment, and ensuring laboratory safety. Thermal characteristics, in particular, dictate reaction conditions, purification strategies, and storage protocols.

Core Physicochemical Properties

A foundational understanding of a compound's physical identity is crucial before undertaking experimental analysis. The key properties of **3-chloroaniline hydrochloride** are summarized below.

Property	Value	Source(s)
CAS Number	141-85-5	[1][2][3]
Molecular Formula	$C_6H_7Cl_2N$	[1]
Molecular Weight	164.04 g/mol	[1]
Appearance	White to gray or brown crystalline powder	[1]
Solubility	Soluble in water	[1]

Melting Point: A Definitive, yet Complex, Transition

The melting point of a crystalline solid is a robust indicator of purity.[4][5] For a pure substance, this transition from a solid to a liquid phase occurs over a very narrow temperature range.[4]

Reported Melting Point and the Onset of Decomposition

3-Chloroaniline hydrochloride has a reported melting point of approximately 222°C with decomposition.[3] The "decomposition" qualifier is of critical importance. It signifies that at or near the melting temperature, the compound begins to undergo irreversible chemical breakdown. When heated, **3-chloroaniline hydrochloride** emits toxic fumes, including nitrogen oxides (NOx), hydrogen chloride (HCl), and other chlorinated compounds.[1][6] This is not a simple phase change but a chemical transformation.

Causality in Experimental Determination

The presence of impurities will depress the melting point and broaden the melting range.[7] This phenomenon, known as melting point depression, occurs because impurities disrupt the crystal lattice of the solid, requiring less energy to break the intermolecular forces. Therefore, a sharp melting range (typically < 1°C) is a strong indicator of high purity.

Self-Validating Protocol for Melting Point Determination

This protocol is designed to yield an accurate and reproducible melting point range using a standard capillary melting point apparatus (e.g., Mel-Temp).

Materials:

- **3-Chloroaniline hydrochloride** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the sample is completely dry. If necessary, dry under vacuum. Place a small amount of the sample in a clean, dry mortar and gently grind it into a fine, homogeneous powder.[5] This ensures efficient and uniform heat transfer.
- Capillary Loading: Tap the open end of a capillary tube into the powdered sample to pack a small amount of material into the tube. The sample should be tightly packed to a height of 2-

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3 mm. This is achieved by repeatedly tapping the bottom of the tube on a hard surface or by dropping it down a long glass tube.

- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Preliminary Measurement: Heat the sample rapidly (10-15°C per minute) to determine an approximate melting range. This saves time in subsequent, more precise measurements. [7]
- Cooling and Second Measurement: Allow the apparatus to cool to at least 20°C below the approximate melting point observed.
- Accurate Determination: Place a new capillary with a fresh sample into the apparatus. Heat rapidly until the temperature is about 15-20°C below the approximate melting point. Then, reduce the heating rate to 1-2°C per minute. A slow heating rate is essential for thermal equilibrium between the sample, heating block, and thermometer, ensuring an accurate reading.
- Data Recording: Record two temperatures:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire sample has turned into a clear liquid.
- Reporting: The melting point is reported as the range from T1 to T2. Note any visual signs of decomposition, such as darkening or gas evolution.

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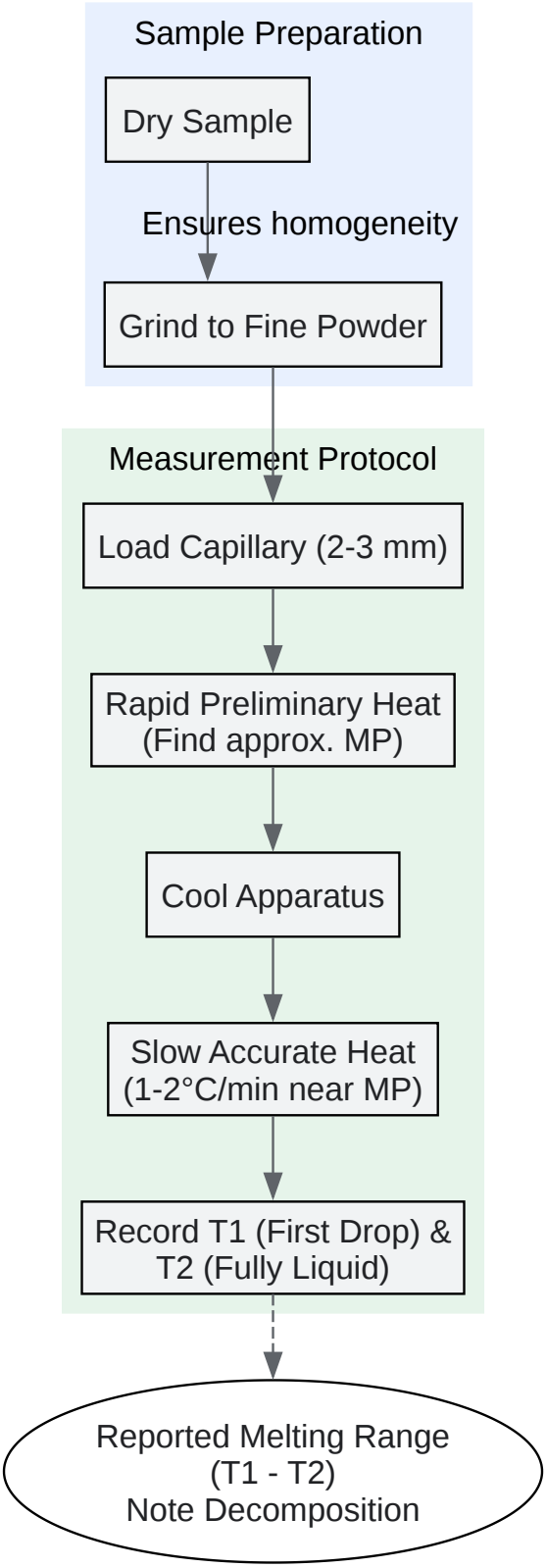

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Caption: Workflow for accurate melting point determination.

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Boiling Point: A Misnomer for a Decomposing Salt

It is crucial for scientists to recognize that **3-chloroaniline hydrochloride** does not have a true boiling point at atmospheric pressure. The concept of boiling involves a reversible phase transition from liquid to gas when the vapor pressure of the liquid equals the surrounding atmospheric pressure.[4] For ionic compounds like hydrochloride salts, the energy required to overcome the strong electrostatic forces and enter the gas phase is exceptionally high.

Thermal Decomposition vs. Boiling

Before **3-chloroaniline hydrochloride** could reach a theoretical boiling temperature, it undergoes thermal decomposition.[6] The energy supplied by heating instead breaks covalent bonds within the molecule itself, leading to an irreversible chemical change and the formation of new, smaller, and often hazardous molecules.[1][6]

In contrast, the free base, 3-chloroaniline (CAS No. 108-42-9), is a liquid at room temperature and has a well-defined boiling point of approximately 230°C.[8][9] This is the temperature at which the neutral 3-chloroaniline molecule transitions to the vapor phase. The presence of the hydrochloride salt fundamentally alters this behavior due to strong ionic interactions.

Why Standard Boiling Point Protocols are Inapplicable

Standard methods for boiling point determination, such as distillation or using a Thiele tube with an inverted capillary, are designed for substances that can exist as a stable liquid and form a vapor.[10][11] Applying these methods to **3-chloroaniline hydrochloride** would not measure a boiling point. Instead, it would measure the temperature of decomposition, releasing toxic gases and providing a misleading and non-reproducible result.

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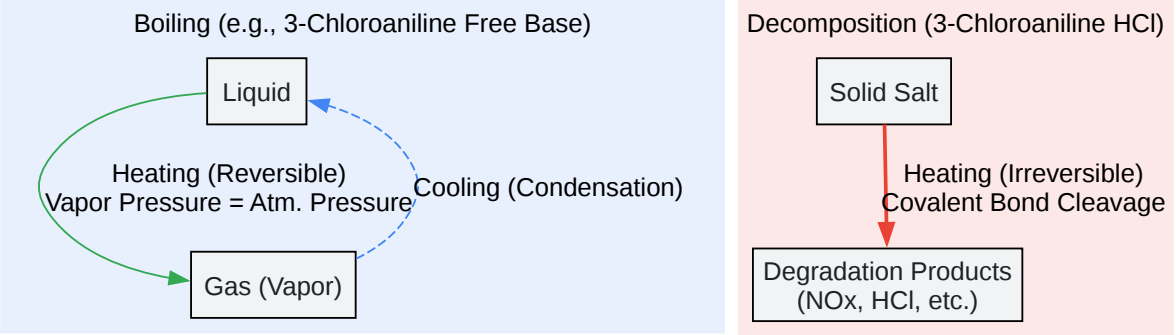

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